

physical and chemical properties of 2-(Boc-amino)pyridine

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Compound of Interest

Compound Name: 2-(Boc-amino)pyridine

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An In-depth Technical Guide to **2-(Boc-amino)pyridine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Boc-amino)pyridine, also known as tert-butyl N-(pyridin-2-yl)carbamate, is a pivotal chemical intermediate widely utilized in organic synthesis. Its structure incorporates a pyridine ring, a common scaffold in pharmacologically active compounds, and an amine group protected by a tert-butyloxycarbonyl (Boc) group. This protecting group strategy is fundamental in multi-step syntheses, allowing for selective reactions at other sites of the molecule. The Boc group provides stability under a variety of reaction conditions, yet can be removed cleanly under specific acidic conditions, making **2-(Boc-amino)pyridine** a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and other complex molecular architectures.^{[1][2]} This guide provides a comprehensive overview of its physical and chemical properties, spectral data, and detailed experimental protocols for its synthesis and deprotection.

Physical and Chemical Properties

2-(Boc-amino)pyridine is typically a white to off-white solid powder or crystalline substance at room temperature.^{[1][3]} It is stable under normal storage conditions but may react with strong oxidizing or reducing agents.^[1]

Data Summary: Physical Properties

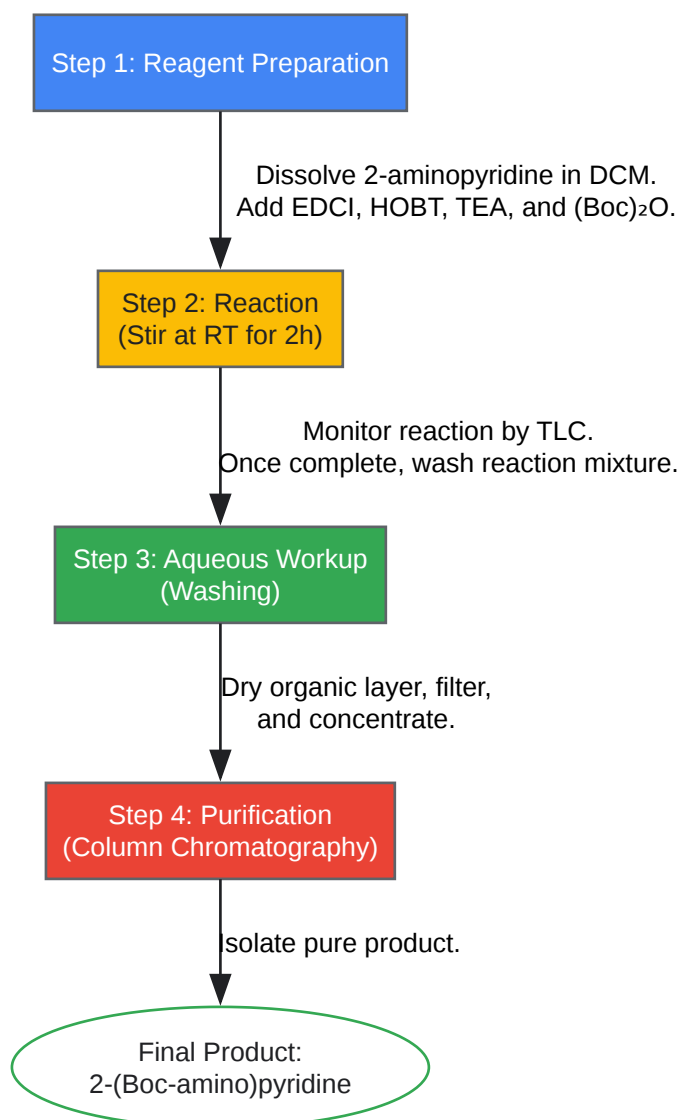
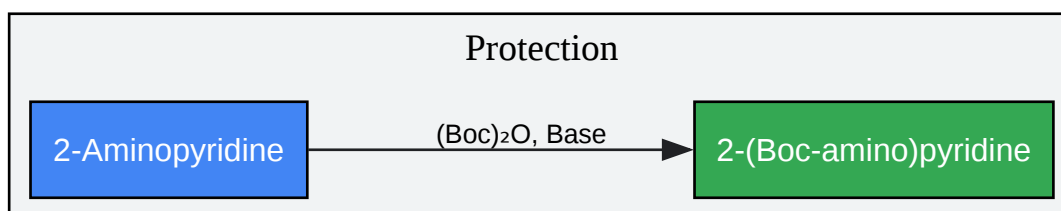
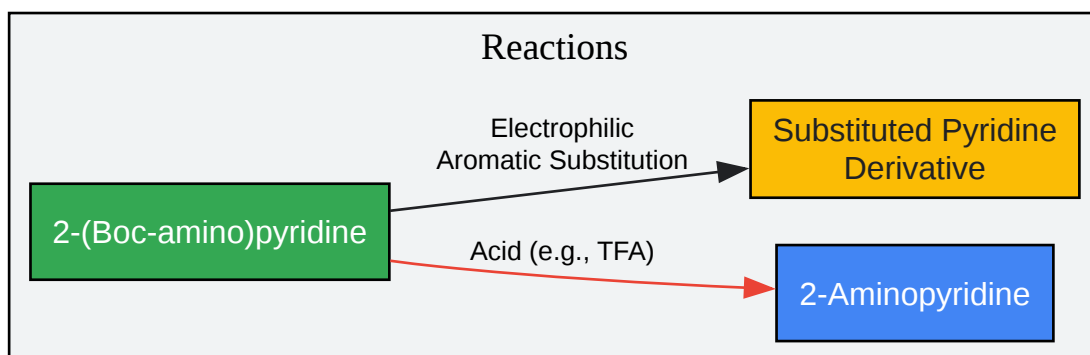
The following table summarizes the key physical properties of **2-(Boc-amino)pyridine**.

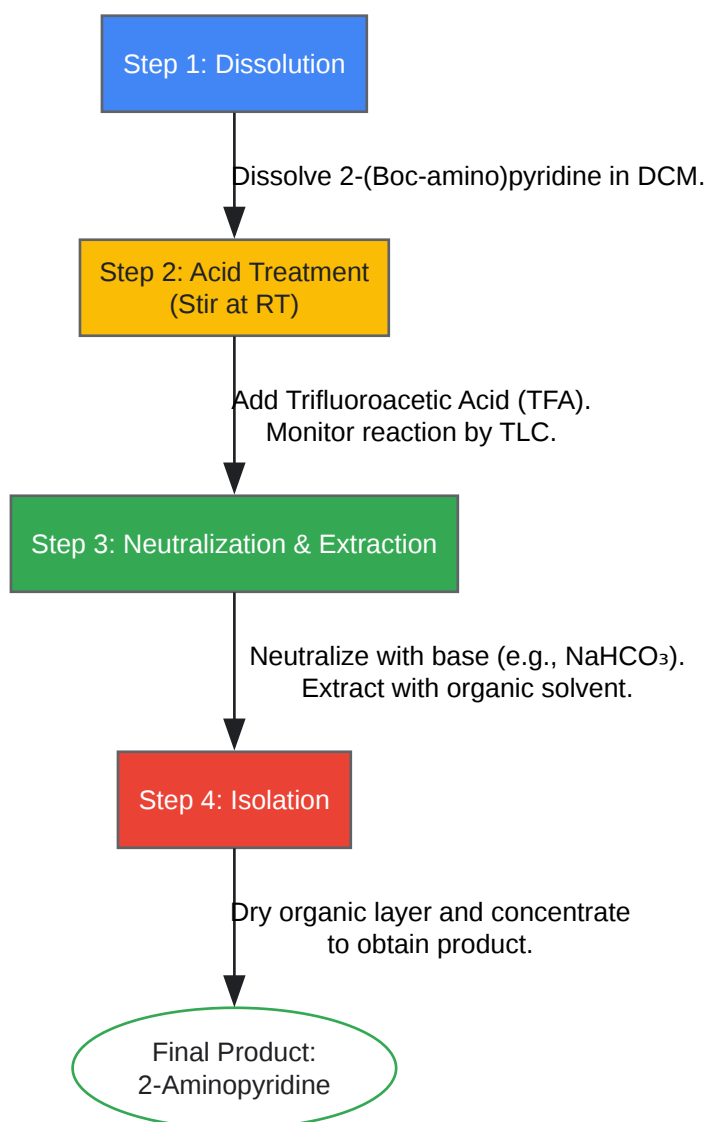
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂	[3][4]
Molecular Weight	194.23 g/mol	[4]
Appearance	White to off-white solid, crystals, or powder	[1][3]
Melting Point	88 - 101 °C	[3]
Solubility	Soluble in organic solvents such as dichloromethane (DCM) and dimethylformamide (DMF); limited solubility in water.	[1]
CAS Number	38427-94-0	[3][4]

Chemical Reactivity

The chemical behavior of **2-(Boc-amino)pyridine** is dominated by two key features: the acid-labile Boc protecting group and the aromatic pyridine ring.

- Boc Group Reactivity:** The tert-butyloxycarbonyl (Boc) group is a robust protecting group, stable to most bases, nucleophiles, and mild reducing agents.[5] Its primary utility lies in its facile removal under anhydrous acidic conditions (e.g., trifluoroacetic acid (TFA) in dichloromethane), which proceeds through the formation of a stable tert-butyl cation, liberating the free amine.[1][6] This selective deprotection is a cornerstone of modern peptide synthesis and medicinal chemistry.
- Pyridine Ring Reactivity:** The pyridine ring is an electron-deficient aromatic system. The presence of the electron-donating Boc-amino group at the 2-position can influence its reactivity towards electrophilic aromatic substitution, although the nitrogen atom in the ring generally deactivates it towards such reactions.[1]





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